

Personal protective equipment for handling Tetradecyl acrylate

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Compound of Interest

Compound Name: Tetradecyl acrylate

Cat. No.: B1582597

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Essential Safety and Handling Guide for Tetradecyl Acrylate

This guide provides critical safety, handling, and disposal protocols for **Tetradecyl acrylate** (CAS No. 21643-42-5), tailored for research and development environments. Adherence to these procedures is essential for minimizing risks and ensuring a safe laboratory operation.

Understanding the Hazards

Tetradecyl acrylate is recognized as a hazardous substance requiring careful handling. The primary risks include irritation to the skin, eyes, and respiratory system, as well as the potential for inducing allergic skin reactions through sensitization.^{[1][2][3][4]}

Summary of Chemical and Physical Properties

Property	Value
CAS Number	21643-42-5 ^{[5][6]}
Synonyms	Acrylic Acid Tetradecyl Ester ^{[5][6]}
Molecular Formula	C ₁₇ H ₃₂ O ₂ ^{[2][3]}
Molecular Weight	268.4 g/mol ^[3]
Appearance	Colorless to Almost Colorless Clear Liquid ^[6]

| Primary Hazards | Skin Irritant, Eye Irritant, Skin Sensitizer, Respiratory Irritant[1][3][7] |

GHS Hazard Classifications

Hazard Classification	GHS Hazard Statement	Prevalence in Reports
Skin Irritation (Category 2)	H315: Causes skin irritation	88.9% [1][3]
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction	88.2%[1][3]
Serious Eye Irritation (Category 2)	H319: Causes serious eye irritation	88.9%[1][3]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	98.7%[1][3]

Data based on GHS information provided in 153 reports by companies from 5 notifications to the ECHA C&L Inventory.[1][3]

Personal Protective Equipment (PPE)

A stringent PPE protocol is the primary defense against exposure to **Tetradecyl acrylate**. The following equipment is mandatory when handling this chemical.

Protection Type	Specification	Rationale
Hand Protection	Nitrile rubber gloves.[1] Avoid natural rubber or PVC gloves.	Provides a chemical-resistant barrier to prevent skin contact and potential sensitization.[8]
Eye & Face Protection	Chemical safety goggles with side-shields.[1] A face shield may be required for splash risks.	Protects against splashes that can cause serious eye irritation.[2][7]
Skin & Body Protection	Permeation-resistant lab coat, long-sleeved shirts, and pants.[1][8]	Minimizes the risk of accidental skin contact.[8]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood is required.[1][7] If ventilation is insufficient, a NIOSH-approved respirator is necessary.	Prevents inhalation of vapors or mists that can cause respiratory irritation.[7]

Operational Plan: Handling and Storage

Engineering Controls:

- Ventilation: Always handle **Tetradecyl acrylate** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[1][5][7]
- Safety Stations: Ensure that a fully functional emergency eyewash station and safety shower are readily accessible.[2][7]

Safe Handling Protocol:

- Preparation: Before handling, ensure all required PPE is correctly worn.[1]
- Avoidance of Contact: Avoid all direct contact with the substance.[7] Do not breathe vapors or mists.[8]

- Hygiene: Wash hands and face thoroughly after handling.[\[2\]](#) Do not eat, drink, or smoke in the work area.[\[9\]](#)
- Clothing: Remove any contaminated clothing immediately and wash it separately before reuse.[\[8\]](#)[\[10\]](#) If clothing is heavily contaminated, it may need to be disposed of as hazardous waste.[\[1\]](#)

Storage Requirements:

- Store containers in a cool, dry, and dark place, away from heat, direct sunlight, and ignition sources to prevent hazardous polymerization.[\[7\]](#)
- Keep containers tightly closed and store in a well-ventilated place.[\[9\]](#)
- Store separately from incompatible materials such as strong oxidizing agents, acids, and bases.[\[9\]](#)

Emergency and Disposal Plan

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the exposed person to fresh air immediately. If breathing has stopped or is difficult, provide artificial respiration or oxygen and seek immediate medical attention. [10] [11]
Skin Contact	Immediately remove contaminated clothing. [11] Wash the affected skin area with plenty of soap and water. [4] [11] If skin irritation or a rash occurs, get medical advice. [2] [10]
Eye Contact	Rinse cautiously with water for several minutes. [2] Remove contact lenses if present and easy to do. Continue rinsing. [2] If eye irritation persists, consult a doctor. [2] [10]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[8\]](#)[\[10\]](#) |

Spill Management Protocol

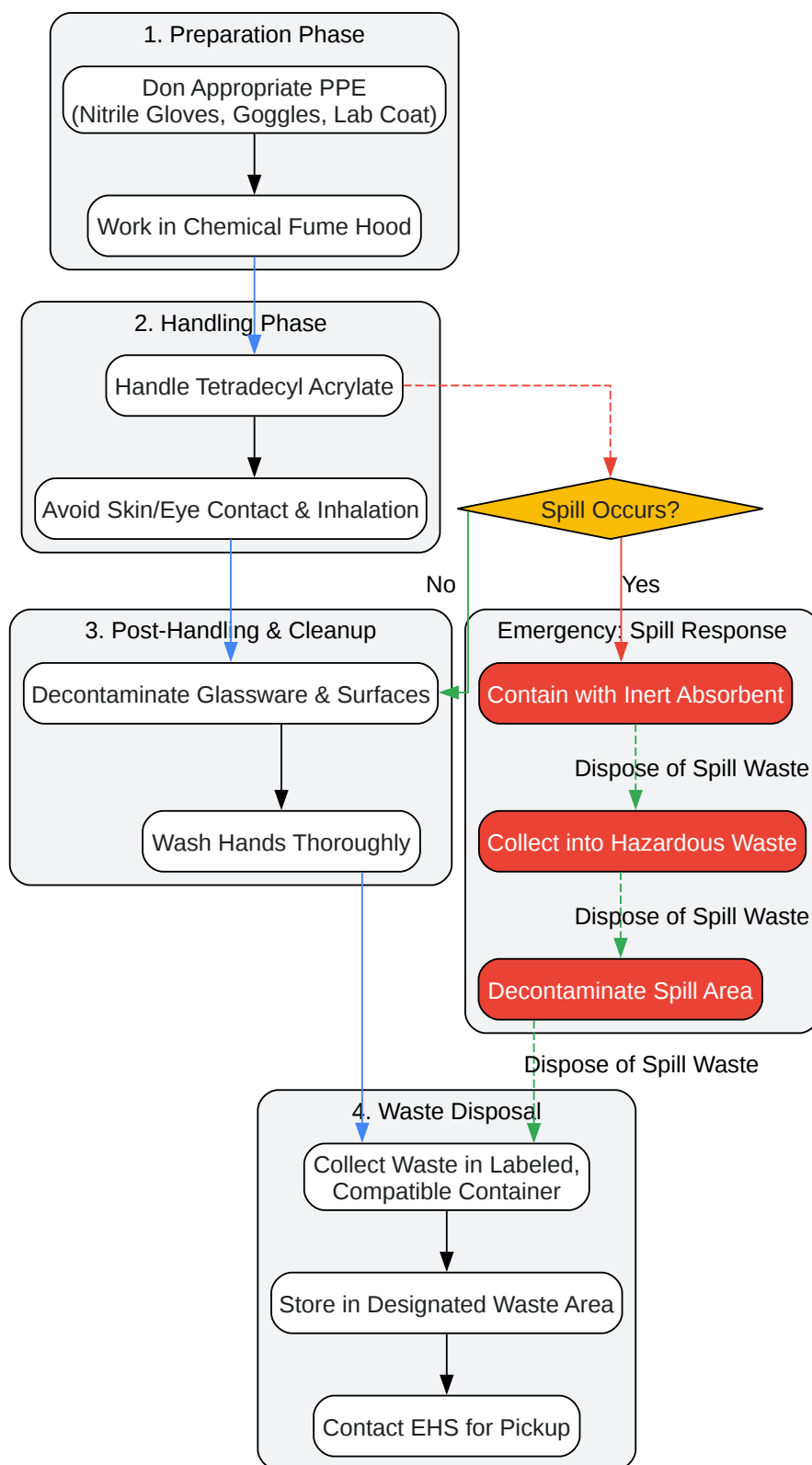
- Evacuate: Evacuate non-essential personnel from the spill area.[\[5\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, use a non-combustible, inert absorbent material (e.g., sand, vermiculite, or earth) to contain the substance.[\[1\]](#) Do not use sawdust.[\[1\]](#)
- Collect: Carefully collect the absorbent material and contaminated debris into a designated, labeled hazardous waste container.[\[1\]](#) Use spark-proof tools.[\[5\]](#)
- Decontaminate: Clean the spill area and any non-disposable equipment thoroughly with a suitable solvent. All cleaning materials must also be disposed of as hazardous waste.[\[1\]](#)

Disposal Protocol

- Waste Collection: Collect all **Tetradecyl acrylate** waste, including contaminated materials, in a designated, compatible, and clearly labeled hazardous waste container.[\[1\]](#) The label should include "Hazardous Waste" and the chemical name.[\[1\]](#)
- Storage: Store the sealed hazardous waste container in a secure and well-ventilated waste accumulation area.[\[1\]](#)
- Final Disposal: Coordinate with your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company for final disposal.[\[1\]](#) Disposal must be conducted in accordance with all local, regional, and national regulations.[\[2\]](#)

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Tetradecyl acrylate**, from initial preparation to final disposal.



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Caption: Workflow for safe handling of **Tetradecyl acrylate**.

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